

"Sulfate monohydrate" CAS number and chemical formula

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Compound of Interest

Compound Name: Sulfate monohydrate

Cat. No.: B14069373

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A Technical Guide to Sulfate Monohydrates

For Researchers, Scientists, and Drug Development Professionals

The term "**sulfate monohydrate**" refers to a class of inorganic compounds in which a metal sulfate salt is chemically bound to a single molecule of water. These compounds are of significant interest across various scientific disciplines, from industrial chemistry to pharmacology, due to the unique physicochemical properties conferred by the monohydrate structure. This guide provides an in-depth overview of three commercially and scientifically important **sulfate monohydrates**: Manganese (II) **Sulfate Monohydrate**, Magnesium **Sulfate Monohydrate**, and Zinc **Sulfate Monohydrate**.

Core Chemical Data

The fundamental chemical identifiers for these representative **sulfate monohydrates** are detailed below.

Compound Name	Chemical Formula	CAS Number
Manganese (II) Sulfate Monohydrate	$\text{MnSO}_4 \cdot \text{H}_2\text{O}$	10034-96-5
Magnesium Sulfate Monohydrate	$\text{MgSO}_4 \cdot \text{H}_2\text{O}$	14168-73-1
Zinc Sulfate Monohydrate	$\text{ZnSO}_4 \cdot \text{H}_2\text{O}$	7446-19-7

Physicochemical Properties

A comparative summary of the key physicochemical properties of these **sulfate monohydrates** is presented in the following table. These properties are crucial for their application in experimental and industrial settings.

Property	Manganese (II) Sulfate Monohydrate	Magnesium Sulfate Monohydrate	Zinc Sulfate Monohydrate
Molecular Weight	169.02 g/mol [1]	138.38 g/mol [2]	179.46 g/mol
Appearance	Pale pink, slightly efflorescent crystals or powder[1]	White, free-flowing powder or colorless monoclinic crystals[2][3]	White, free-flowing powder or colorless crystals[4][5]
Density	2.95 g/cm ³ [1]	2.57 g/cm ³ [2]	3.28 g/cm ³
Melting Point	Decomposes at >400 °C[6]	Decomposes at 150-200 °C[7]	Decomposes at 238 °C
Solubility in Water	Freely soluble[8]	Soluble[3]	Readily soluble[4]
Solubility in Other Solvents	Insoluble in ethanol	Slightly soluble in glycerol and alcohol; insoluble in acetone and acetic acid[2]	Slightly soluble in alcohol; insoluble in acetone[4]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **sulfate monohydrates** are essential for reproducible research and quality control.

Synthesis Protocols

1. Synthesis of Manganese (II) **Sulfate Monohydrate**

A common laboratory-scale synthesis involves the reaction of manganese carbonate with sulfuric acid. The resulting solution is then crystallized to yield the monohydrate.

- **Reaction:** Accurately weigh a stoichiometric amount of manganese carbonate and slowly add it to a solution of dilute sulfuric acid with constant stirring.
- **Purification:** Heat the resulting manganese sulfate solution to boiling and add a small amount of hydrogen peroxide to oxidize any iron impurities. Adjust the pH to 5-6 to precipitate iron (III) hydroxide.[\[9\]](#)
- **Crystallization:** Filter the solution to remove any precipitates. The clear filtrate is then concentrated by evaporation and allowed to cool, leading to the crystallization of Manganese (II) **Sulfate Monohydrate**.[\[9\]](#)
- **Drying:** The crystals are filtered, washed with a small amount of cold deionized water, and dried under vacuum.[\[10\]](#)

2. Synthesis of Zinc **Sulfate Monohydrate** from Zinc-Containing Waste

An industrial method involves the acid leaching of zinc-containing waste residues.

- **Acid Leaching:** Zinc-containing waste residue is treated with a 20-30% sulfuric acid solution with continuous stirring for approximately 2 hours. The pH is controlled between 4.8 and 5.0.[\[11\]](#)
- **Purification:** The resulting filtrate undergoes a series of purification steps, including oxidation to remove iron, extraction of copper, and displacement to remove cadmium.[\[11\]](#)

- Crystallization: The purified zinc sulfate solution is concentrated and crystallized to form zinc **sulfate monohydrate**.[\[11\]](#)

Analytical Protocols

1. Assay of Manganese (II) **Sulfate Monohydrate** by Complexometric Titration

This method determines the purity of the compound.

- Sample Preparation: Accurately weigh approximately 0.7 g of the sample, dissolve it in 200 mL of deionized water, and add a few milligrams of ascorbic acid to prevent oxidation of the manganese.[\[12\]](#)
- Titration: Add about 30 mL of a 0.1 M EDTA standard solution from a burette. Then, add 10 mL of a pH 10 ammoniacal buffer and approximately 50 mg of Eriochrome Black T indicator.[\[12\]](#)
- Endpoint: Continue the titration with the 0.1 M EDTA solution until the color changes to a clear blue.[\[12\]](#)
- Calculation: The percentage of $\text{MnSO}_4 \cdot \text{H}_2\text{O}$ can be calculated based on the volume of EDTA used.

2. Assay of Zinc **Sulfate Monohydrate** by Titration

A standard method for determining the zinc sulfate content.

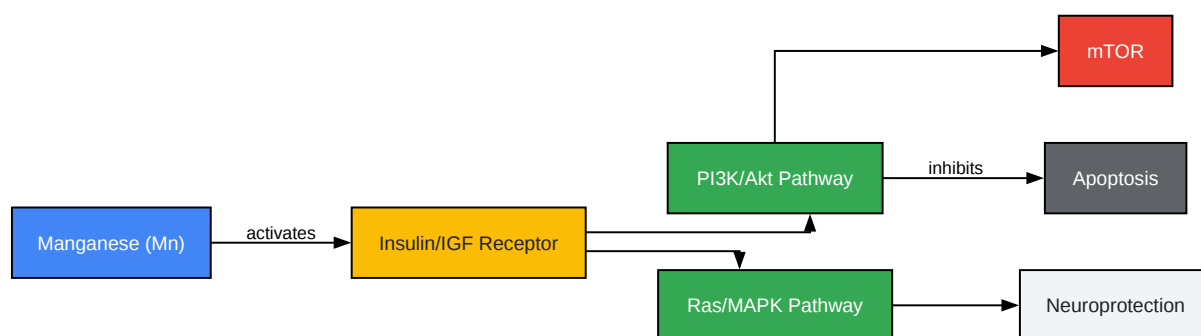
- Sample Preparation: An accurately weighed quantity of zinc **sulfate monohydrate** is dissolved in water.[\[13\]](#)
- Titration: Add 5 mL of an ammonia-ammonium chloride buffer and 0.1 mL of eriochrome black indicator to the sample solution. Titrate with a 0.05 M edetate disodium (EDTA) solution.[\[13\]](#)
- Endpoint: The endpoint is reached when the solution turns a deep blue color.[\[13\]](#)

Signaling Pathways and Biological Roles

The metallic cations of these **sulfate monohydrates** play crucial roles in numerous biological signaling pathways.

Manganese Signaling Pathways

Manganese is an essential trace element that can modulate several signaling pathways, particularly in the context of neurobiology.[14][15] Excess manganese can lead to neurotoxicity by impacting pathways such as the insulin/IGF signaling pathway and activating MAPKs.[14][16]

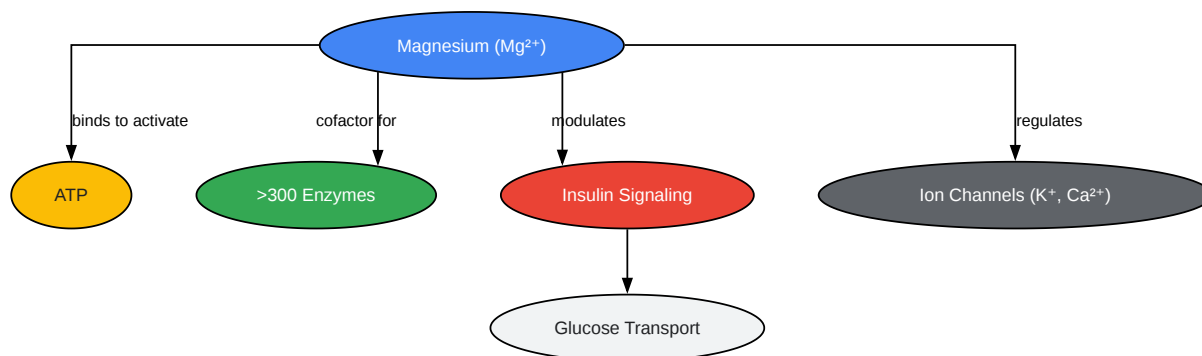


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Caption: Simplified overview of Manganese's role in neuronal signaling pathways.

Magnesium in Cellular Signaling

Magnesium is a vital cofactor for over 300 enzymes and is essential for the biological activity of ATP.[17] It plays a critical role in signal transduction, cell proliferation, and ion transport.[18] Magnesium can modulate insulin signaling and is involved in glucose metabolism.[18][19]

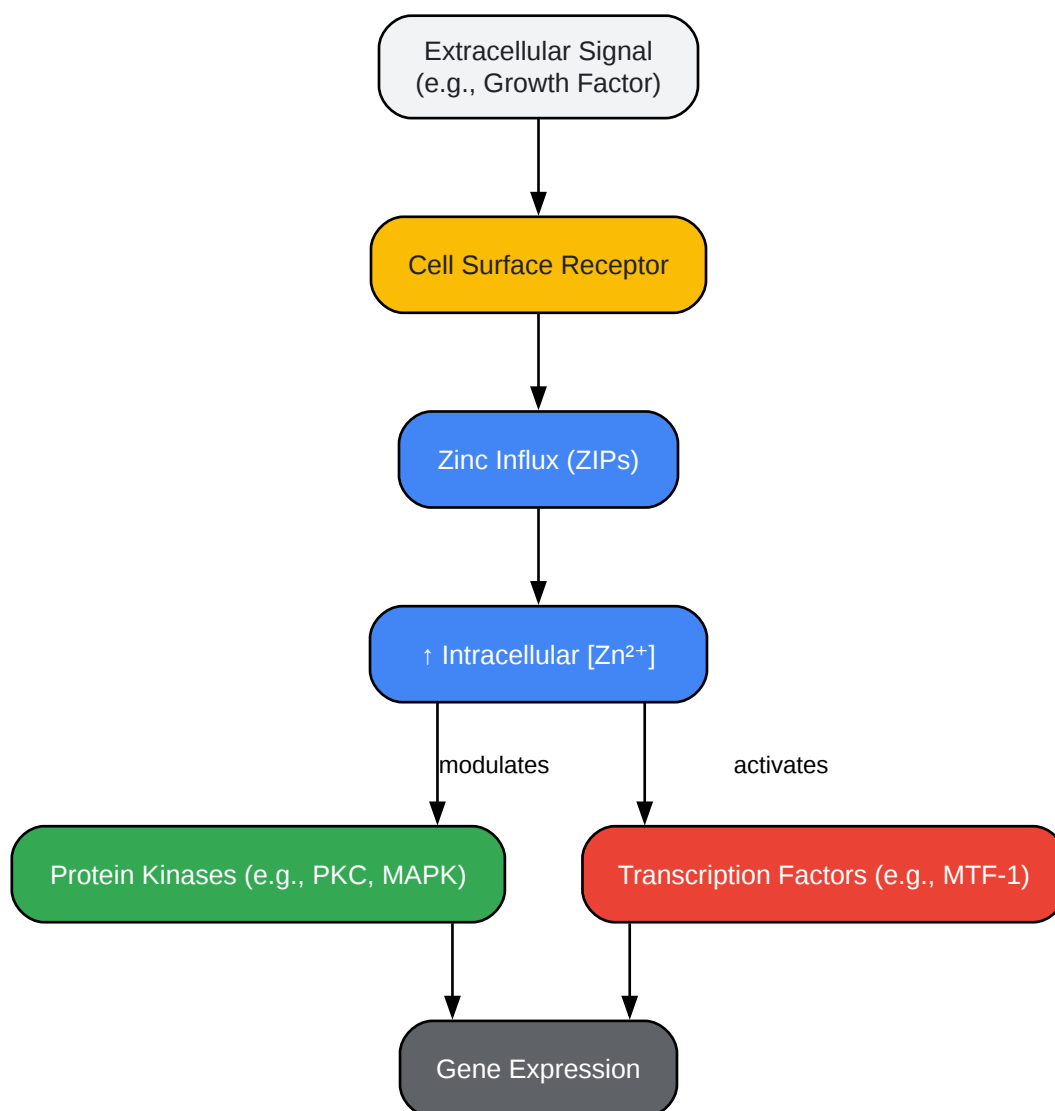


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Caption: Key roles of Magnesium in fundamental cellular processes.

Zinc Signaling

Zinc is recognized as a signaling molecule that can modulate a wide array of cellular processes, including signal transduction and gene expression.[20] It is essential for the function of numerous enzymes and transcription factors.[20] Zinc can influence cellular signal recognition and the activities of protein kinases and phosphatases.[6]



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Caption: An experimental workflow illustrating the role of zinc as an intracellular second messenger.

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